

# Experimental Protocol for Determining Absorbance Spectrum

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## Compound Focus: C.I.Reactive Black 3

CAS No.: 12236-78-1

Cat. No.: S1824607

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The following protocol, adapted from general practices for reactive dye analysis, outlines the steps to characterize an absorbance spectrum using UV-Vis spectrophotometry [1] [2].

## 1. Sample Preparation

- **Stock Solution:** Accurately weigh a small quantity (e.g., 10 mg) of purified C.I. Reactive Black 3 dye. Dissolve it in an appropriate solvent (typically distilled water or a buffer) and transfer to a volumetric flask (e.g., 1 L) to prepare a stock solution of known concentration (e.g., 10 mg/L) [3].
- **Dilution Series:** Prepare a series of diluted solutions from the stock solution for initial testing and to ensure the absorbance readings fall within the linear range of the spectrophotometer (typically below 1.5-2.0 absorbance units).

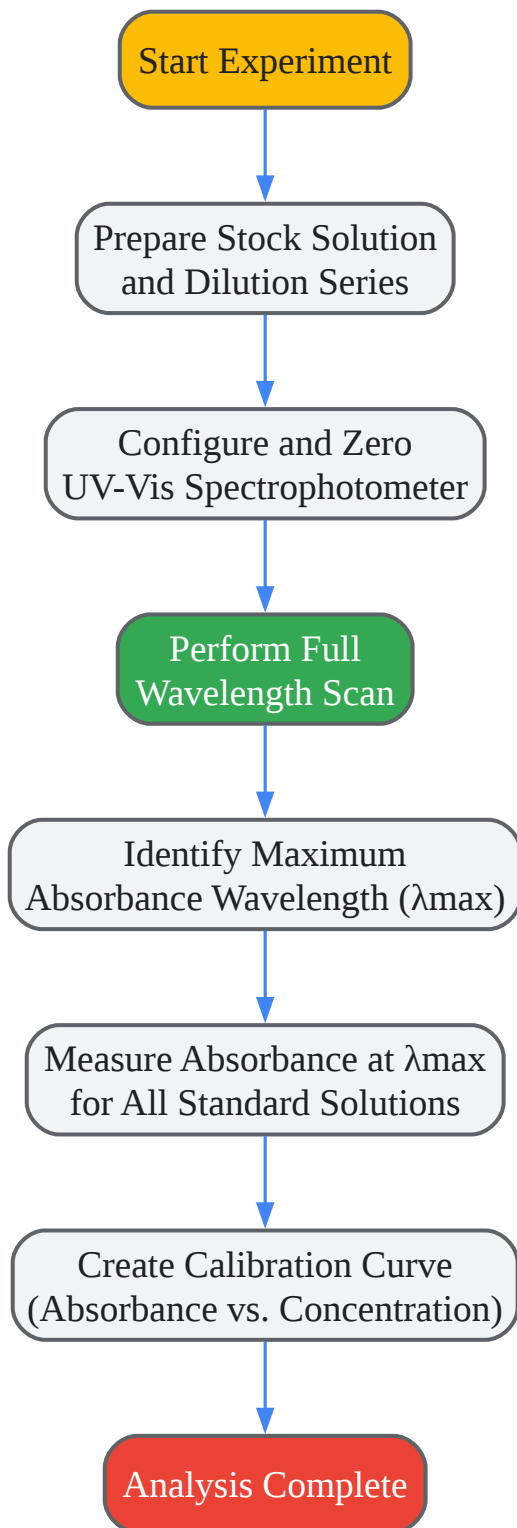
## 2. Instrumental Analysis using UV-Vis Spectrophotometry

- **Instrument Calibration:** Zero the spectrophotometer using a cuvette filled only with the pure solvent (the "blank").
- **Wavelength Scan:** Place a cuvette containing the dye solution in the spectrophotometer. Perform a full wavelength scan, typically from 200 nm to 800 nm, to identify all absorption peaks, including those in the UV and visible regions [4].
- **Identify  $\lambda_{max}$ :** The wavelength at which the highest absorption peak occurs in the visible range is the  $\lambda_{max}$ , which is responsible for the dye's color.

## 3. Data Collection for Quantification

- Once  $\lambda_{\text{max}}$  is identified, use the dilution series to measure the absorbance at this specific wavelength for each known concentration.
- This data is used to create a calibration curve (Absorbance vs. Concentration), which follows the Beer-Lambert law and is essential for quantifying dye concentration in unknown samples [2].

The workflow below summarizes this experimental process:



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*Experimental workflow for determining a dye's absorbance spectrum.*

## Reference Data for Other Reactive Dyes

For context, the table below lists the  $\lambda_{\text{max}}$  of other common reactive dyes found in the search results. Please note that these values are for reference only and do not pertain to C.I. Reactive Black 3.

Dye Name	$\lambda_{\text{max}}$ (Wavelength of Maximum Absorbance)	Reference Context
Reactive Black 5 (RB5)	597.6 nm [3]	Analysis in aqueous solution
C.I. Reactive Red 195	550 nm [2]	UV-Vis analysis in a study
C.I. Reactive Blue 19	596 nm [2]	UV-Vis analysis in a study
C.I. Reactive Red 120 (RR 120)	535 nm (visible) and 289 nm (UV) [4]	Ozonation study

## How to Locate the Specific Data

Since the direct data is not available in the public domain, you may need to take the following steps to obtain it:

- **Source a Pure Sample:** The most reliable method is to obtain a pure sample of C.I. Reactive Black 3 from a commercial chemical supplier and perform the experimental protocol outlined above.
- **Contact Manufacturers:** Reach out to technical departments of companies that list this dye (e.g., on supplier catalogs) as they may have technical data sheets containing the absorbance spectrum [5].
- **Specialized Databases:** Investigate access to specialized chemical databases or analytical journals that may contain this specific physicochemical property.

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## References

1. Comparison and Optimization of Reactive Dyes ... [pmc.ncbi.nlm.nih.gov]
2. Dyeing Property and Adsorption Kinetics of Reactive Dyes ... [pmc.ncbi.nlm.nih.gov]
3. Efficient removal of Reactive Black 5 from aqueous media ... [sciencedirect.com]
4. Decomposition pathways and reaction intermediate ... [sciencedirect.com]
5. Reactive Black [worlddyevariety.com]

To cite this document: Smolecule. [Experimental Protocol for Determining Absorbance Spectrum]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1824607#c-i-reactive-black-3-absorbance-spectrum>]

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